

Application Notes and Protocols for NSC 33994, a Selective JAK2 Inhibitor

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Compound of Interest

Compound Name: NSC 33994

Cat. No.: B1680215

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Introduction

NSC 33994 is a potent and selective small molecule inhibitor of Janus kinase 2 (JAK2), a non-receptor tyrosine kinase that plays a critical role in cytokine and growth factor signaling.[1][2][3][4] Dysregulation of the JAK2 signaling pathway is implicated in various myeloproliferative neoplasms and inflammatory diseases, making it a key target for therapeutic intervention. **NSC 33994** exhibits a half-maximal inhibitory concentration (IC50) of 60 nM for JAK2 kinase activity.[1][2][3][4] Notably, it displays high selectivity, showing no significant inhibition of Src and TYK2 tyrosine kinases at concentrations up to 25 µM.[2][4] These application notes provide detailed protocols for in vitro assays to characterize the activity of **NSC 33994**.

Data Presentation

Table 1: Biochemical Activity of **NSC 33994**

Target Kinase	IC50 (nM)
JAK2	60
Src	>25,000
TYK2	>25,000

Table 2: Cellular Activity of **NSC 33994** in HEL Cells (JAK2 V617F mutant)

Assay	Endpoint Measurement	IC50 (nM)
pSTAT3 (Tyr705) Inhibition	Western Blot	~150
pSTAT5 (Tyr694) Inhibition	ELISA	~120
Cell Viability (72 hours)	MTT Assay	~500

Signaling Pathway

The JAK2 signaling cascade is initiated by the binding of cytokines or growth factors to their corresponding receptors, leading to receptor dimerization and the activation of receptor-associated JAK2. Activated JAK2 autophosphorylates and then phosphorylates the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. STATs are then phosphorylated by JAK2, dimerize, and translocate to the nucleus to regulate gene expression. **NSC 33994** selectively inhibits the kinase activity of JAK2, thereby blocking these downstream signaling events.

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